PACAP-38 (31-38) in vitro experimental protocol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*PACAP-38 (31-38), human, mouse, rat (TFA)*
Cat. No.:	*B8087404*

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Application Notes: PACAP-38 (31-38) In Vitro

Introduction

Pituitary Adenylate Cyclase-Activating Polypeptide (PACAP) is a pleiotropic neuropeptide with two primary bioactive forms, PACAP-38 and PACAP-27. The C-terminal octapeptide fragment, PACAP-38 (31-38), has been identified as a biologically active fragment. It primarily acts as an activator of the PAC1 receptor (PAC1R), a G protein-coupled receptor (GPCR), initiating a cascade of intracellular signaling events.[1] This document provides detailed protocols for in vitro experimentation to investigate the biological functions of PACAP-38 (31-38), targeting researchers in neuroscience, oncology, and drug development.

Mechanism of Action

PACAP-38 (31-38) activates the PAC1 receptor, which couples to G proteins, primarily Gαs and Gαq. This activation leads to the stimulation of adenylyl cyclase (AC) and phospholipase C (PLC), respectively.[2] The subsequent increase in intracellular cyclic AMP (cAMP) and calcium (Ca^{2+}) levels triggers downstream signaling pathways, including Protein Kinase A (PKA), Protein Kinase C (PKC), Extracellular signal-Regulated Kinase (ERK), and p38 MAP kinase.[1]

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[3][4] These pathways mediate the diverse cellular responses to PACAP-38 (31-38), such as neuroprotection, cell proliferation, and neuronal differentiation.

Key In Vitro Applications

- Neurotrophic and Neuroprotective Studies: Investigating neuronal survival, differentiation, and protection against cytotoxic insults.
- Cancer Research: Studying the effects on cancer cell proliferation and signaling, particularly in cell lines like the NCI-H838 lung cancer cell line.
- Receptor Pharmacology: Characterizing the binding and activation of PAC1 receptors and downstream signaling pathways.
- Secretagogue Activity: Examining the stimulation of hormone and neurotransmitter release, such as Neuropeptide Y (NPY) from sympathetic neurons.

Quantitative Data Summary

The following table summarizes the quantitative effects of PACAP-38 (31-38) observed in various in vitro models.

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Assay	Cell Line	Concentration	Incubation Time	Observed Effect	Reference
Cell Proliferation	NCI-H838	10 nM	48 hours	72% increase in cell number	
ROS Generation	NCI-H838	100 nM	30 minutes	51% increase in ROS levels	
Protein Phosphorylation	NCI-H838	100 nM	2 minutes	Increased tyrosine phosphorylation of EGFR (377%), HER2 (299%), and ERK (216%)	
α-Secretase Activity	Neural cells	300 nM	4 hours	Stimulation of APPsα generation	
Calcium Mobilization	HEK293	0.01-10 nM	N/A	Dose-dependent increase in intracellular Ca^{2+} (EC_{50} = 0.81 nM)	
cAMP Accumulation	HEK293	0.01-10 nM	N/A	Stimulation of cAMP accumulation	
NPY Secretion	SCG neuronal cultures	0.01 nM	48 hours	Potent stimulation of NPY secretion	

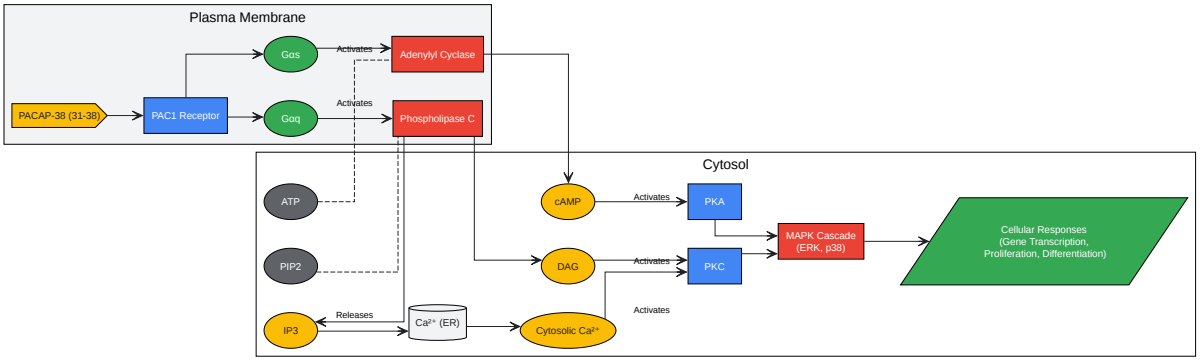
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Signaling Pathways and Experimental Workflows

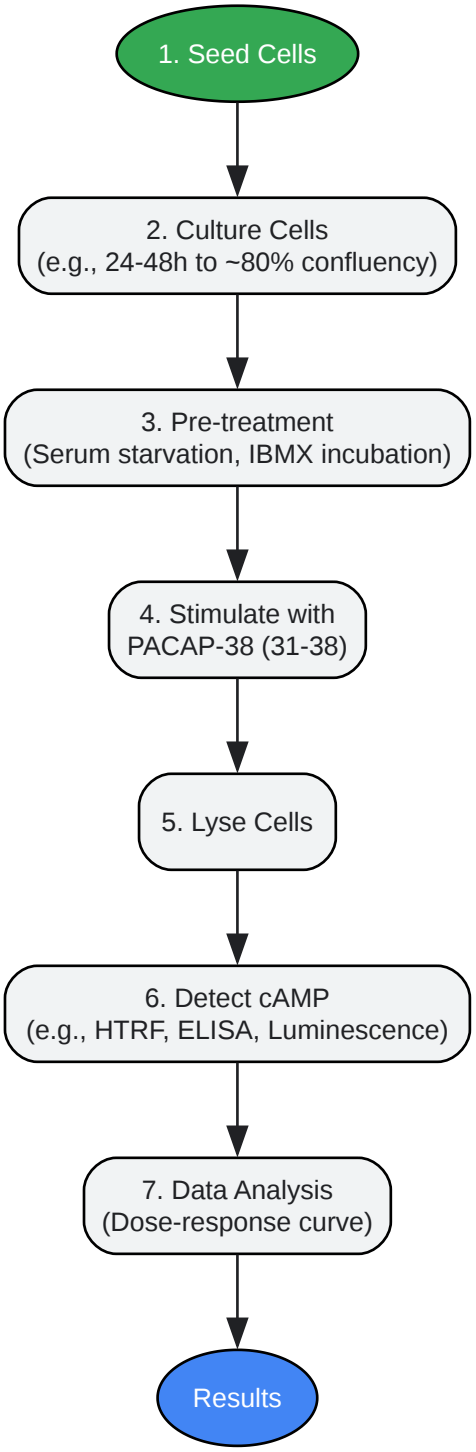
PACAP-38 (31-38) Signaling Pathway

The diagram below illustrates the primary signaling cascades initiated by the binding of PACAP-38 (31-38) to the PAC1 receptor.

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